

4-Mercaptophenylboronic acid chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Mercaptophenylboronic acid

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4-Mercaptophenylboronic Acid: A Technical Guide

An In-depth Examination of the Chemical Properties, Synthesis, and Applications of a Versatile Reagent

Introduction

4-Mercaptophenylboronic acid (4-MPBA) is a bifunctional organic compound featuring both a thiol (-SH) and a boronic acid [-B(OH)₂] group. This unique structure allows it to participate in a diverse range of chemical reactions and interactions, making it a valuable tool for researchers, scientists, and drug development professionals. Its ability to form reversible covalent bonds with diols, coupled with the reactivity of the thiol group, underpins its widespread use in sensor technology, bioconjugation, materials science, and as a building block in organic synthesis. This guide provides a comprehensive overview of its chemical properties, experimental protocols, and key applications.

Chemical and Physical Properties

4-MPBA is typically a white to light yellow crystalline powder.^[1] It is relatively stable at room temperature but may decompose under high heat or light.^[2] The compound is soluble in water and various organic solvents.^[2] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ BO ₂ S	[1] [3]
Molecular Weight	153.99 g/mol	[1] [4]
CAS Number	237429-33-3	[1] [4]
Melting Point	>230 °C (lit.)	[4] [5]
Appearance	White to light yellow crystalline powder	[1]
Purity	90% - 105%	[1] [4]
InChI Key	AUVSUPMVIZXUOG- UHFFFAOYSA-N	[3] [4]
SMILES String	OB(O)c1ccc(S)cc1	[4]

Spectroscopic Data

The structural features of 4-MPBA have been characterized using various spectroscopic techniques. Vibrational spectroscopy (FT-IR and Raman) has been employed to study its molecular conformation and intermolecular hydrogen bonding, particularly in its dimeric form.[\[6\]](#) [\[7\]](#)

Technique	Key Observations	Reference
FT-IR	Used to investigate molecular structure and hydrogen bonding.	[6][7]
Raman	Provides insights into molecular vibrations and conformation.	[6][7]
SERS	Surface-Enhanced Raman Scattering is used to study the orientation and interaction of 4-MPBA on nanoparticle surfaces, particularly in response to pH and glucose binding.	[8]
XPS	X-ray Photoelectron Spectroscopy indicates that under ultrahigh vacuum, partial dehydration of 4-MPBA self-assembled monolayers can occur, forming boronic anhydride species.	[9]

Reactivity and Key Applications

The dual functionality of 4-MPBA is central to its utility in various scientific fields. The boronic acid moiety is known for its ability to form stable, yet reversible, covalent bonds with cis-1,2-diols, a feature prominently found in carbohydrates like glucose and in glycoproteins.[10] The thiol group provides a strong anchor to gold surfaces, enabling the formation of self-assembled monolayers (SAMs).[9][10]

Key application areas include:

- **Sensor Technology:** 4-MPBA is extensively used in the development of chemical sensors, especially for glucose and other carbohydrates.[1][11] When immobilized on a substrate, its

interaction with glucose can be detected through various methods, including surface-enhanced Raman scattering (SERS).[\[8\]](#)[\[11\]](#)

- **Drug Development and Bioconjugation:** In medicinal chemistry, boronic acids are recognized as important functional groups in drug candidates, such as proteasome inhibitors.[\[12\]](#)[\[13\]](#) 4-MPBA serves as a versatile building block for synthesizing more complex boron-containing pharmaceuticals.[\[1\]](#)[\[14\]](#) Its ability to bind to glycoproteins is also exploited for their selective enrichment and analysis in proteomics research.[\[5\]](#)[\[10\]](#)
- **Organic Synthesis:** It is a key reagent in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds, a fundamental transformation in the synthesis of biaryl compounds.[\[2\]](#)[\[15\]](#)
- **Materials Science:** 4-MPBA is incorporated into polymer matrices and used to functionalize nanoparticles, enhancing their properties for applications in electronics and nanotechnology.[\[1\]](#)[\[10\]](#)

Experimental Protocols

Protocol 1: Functionalization of Gold Nanoparticles with 4-MPBA

This protocol describes a general method for modifying gold nanoparticles (AuNPs) with 4-MPBA, a common step in the fabrication of sensors and for glycopeptide enrichment.[\[10\]](#)

Methodology:

- **Synthesis of AuNPs:** Gold nanoparticles (approx. 50 nm) are first prepared using a suitable method, such as a hydrothermal approach based on a polyol process.[\[10\]](#)
- **Surface Modification:** The synthesized AuNPs are then incubated in a solution of 4-MPBA. The thiol group of 4-MPBA has a high affinity for the gold surface and will spontaneously form a self-assembled monolayer.[\[10\]](#)
- **Washing:** After incubation, the functionalized nanoparticles are typically centrifuged and washed to remove any unbound 4-MPBA.[\[11\]](#)

- Characterization: The successful functionalization is confirmed using techniques like Fourier Transform Infrared (FT-IR) spectroscopy and UV/Vis adsorption spectroscopy.[10]

Protocol 2: General Procedure for Suzuki-Miyaura Cross-Coupling

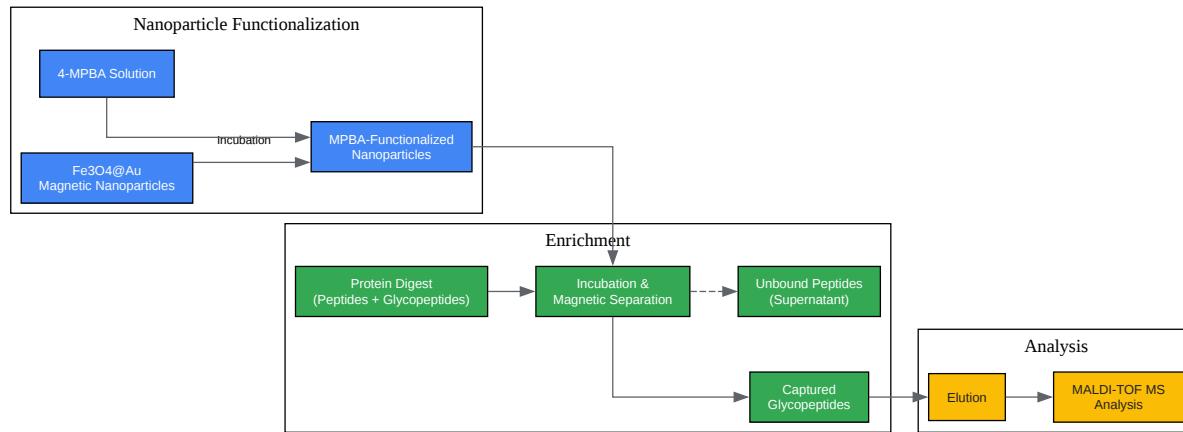
This protocol outlines a general methodology for the Suzuki-Miyaura cross-coupling reaction, a powerful C-C bond-forming reaction where 4-MPBA can be used as the organoboron reagent. [16][17]

Methodology:

- Reaction Setup: In a suitable reaction vessel, combine the aryl halide (1 equivalent), **4-Mercaptophenylboronic acid** (1.2-1.5 equivalents), a palladium catalyst (e.g., $\text{PdCl}_2(\text{dppf})$ or $\text{Pd}_2(\text{dba})_3$, 0.05-0.1 equivalents), and a base (e.g., K_2CO_3 , Na_2CO_3 , or CsF , 2-10 equivalents).[16][18]
- Solvent Addition: Add a degassed solvent system. Common solvents include toluene, tetrahydrofuran (THF), or dioxane, often in a biphasic mixture with an aqueous base solution. [16][18]
- Reaction Conditions: The mixture is typically degassed and then stirred at room temperature or heated (e.g., to 85 °C) under an inert atmosphere (like nitrogen or argon) for several hours (4-12 hours).[16] Microwave-assisted protocols can significantly reduce reaction times (e.g., 20 minutes at 150 °C).[16]
- Work-up and Purification: Upon completion, the reaction mixture is filtered (e.g., through Celite) to remove the catalyst. The organic layer is separated, concentrated, and the resulting residue is purified by column chromatography on silica gel to yield the desired biaryl product.[16]

Visualizing Chemical Processes Workflow for Glycopeptide Enrichment

The following diagram illustrates a typical workflow for selectively capturing glycopeptides from a complex biological sample using 4-MPBA functionalized magnetic nanoparticles.

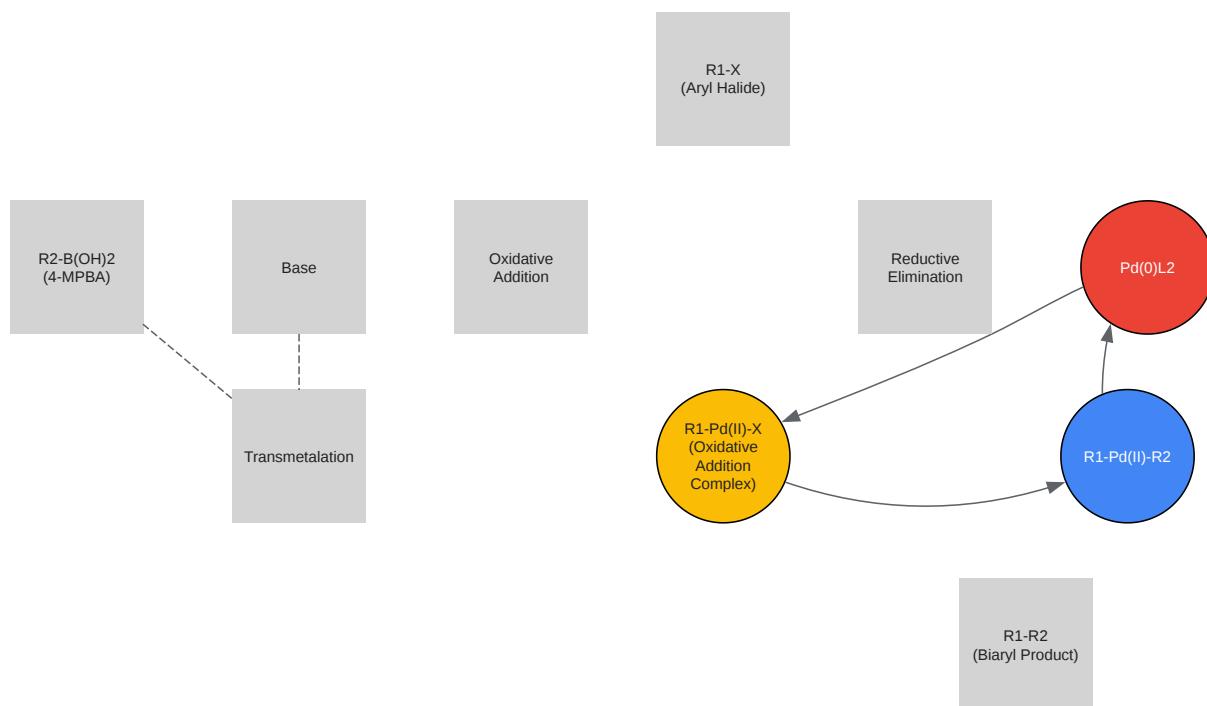


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Workflow for selective enrichment of glycopeptides.

Suzuki-Miyaura Coupling Catalytic Cycle

This diagram outlines the key steps in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.



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Catalytic cycle of the Suzuki-Miyaura reaction.

Safety and Handling

4-Mercaptophenylboronic acid is known to cause skin and serious eye irritation.^{[3][19]} It may also cause respiratory irritation.^[3] When handling this chemical, appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn.^[19] It should be used in a well-ventilated area, such as a fume hood.^{[2][19]} Store the

compound at room temperature in a tightly sealed container, away from sources of high heat or light.[\[1\]](#)[\[2\]](#)

Conclusion

4-Mercaptophenylboronic acid is a highly versatile and valuable reagent in modern chemistry and life sciences. Its distinct thiol and boronic acid functionalities provide a powerful combination for applications ranging from the synthesis of complex organic molecules and pharmaceuticals to the development of advanced sensors and materials. A thorough understanding of its chemical properties, reactivity, and handling requirements is essential for leveraging its full potential in research and development.

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- To cite this document: BenchChem. [4-Mercaptophenylboronic acid chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1229282#4-mercaptophenylboronic-acid-chemical-properties\]](https://www.benchchem.com/product/b1229282#4-mercaptophenylboronic-acid-chemical-properties)

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